

# A Comprehensive Resource for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: (S)-(-)-Win 55,212 mesylate

CAS No.: 137795-17-6

Cat. No.: B142302

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This guide provides a detailed overview of (S)-(-)-Win 55,212-2 mesylate, a potent synthetic cannabinoid receptor agonist. It is intended to serve as a technical resource for researchers, scientists, and professionals involved in drug development and discovery.

## Core Compound Identification

(S)-(-)-Win 55,212-2 mesylate is a member of the aminoalkylindole class of compounds and is widely utilized in scientific research to investigate the endocannabinoid system.

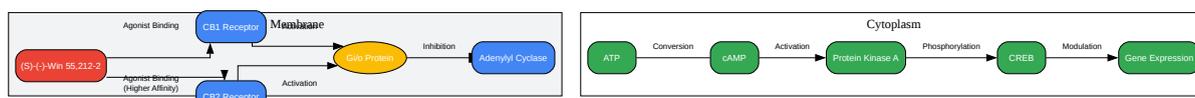
Identifier	Value
CAS Number	131543-23-2[1][2]
Molecular Weight	522.61 g/mol [1]
Molecular Formula	C <sub>27</sub> H <sub>26</sub> N <sub>2</sub> O <sub>3</sub> · CH <sub>3</sub> SO <sub>3</sub> H[2]

## Pharmacological Profile and Mechanism of Action

(S)-(-)-Win 55,212-2 mesylate is a potent agonist for both cannabinoid receptor type 1 (CB1) and type 2 (CB2), with a higher affinity for the CB2 receptor. The binding affinities (K<sub>i</sub>) have been reported as 62.3 nM for the human CB1 receptor and 3.3 nM for the human CB2 receptor.[1][3] This preferential binding to CB2 receptors makes it a valuable tool for studying the distinct physiological roles of these two receptor subtypes.

The activation of CB1 and CB2 receptors, which are G-protein coupled receptors (GPCRs), initiates a cascade of intracellular signaling events. The primary mechanism involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. Additionally, activation of these receptors can modulate ion channels, such as inhibiting N- and P/Q-type calcium channels and activating G-protein-coupled inwardly rectifying potassium (GIRK) channels.

## Signaling Pathway Overview



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Caption: Simplified signaling pathway of (S)-(-)-Win 55,212-2.

## Experimental Protocols

### Preparation of Stock Solutions

Due to its hydrophobic nature, (S)-(-)-Win 55,212-2 mesylate is typically dissolved in an organic solvent to create a concentrated stock solution, which can then be diluted in aqueous buffers for experimental use.

Materials:

- (S)-(-)-Win 55,212-2 mesylate powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Protocol:

- Aseptically weigh the desired amount of (S)-(-)-Win 55,212-2 mesylate powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the powder is completely dissolved.
- Store the stock solution at -20°C in small aliquots to minimize freeze-thaw cycles.

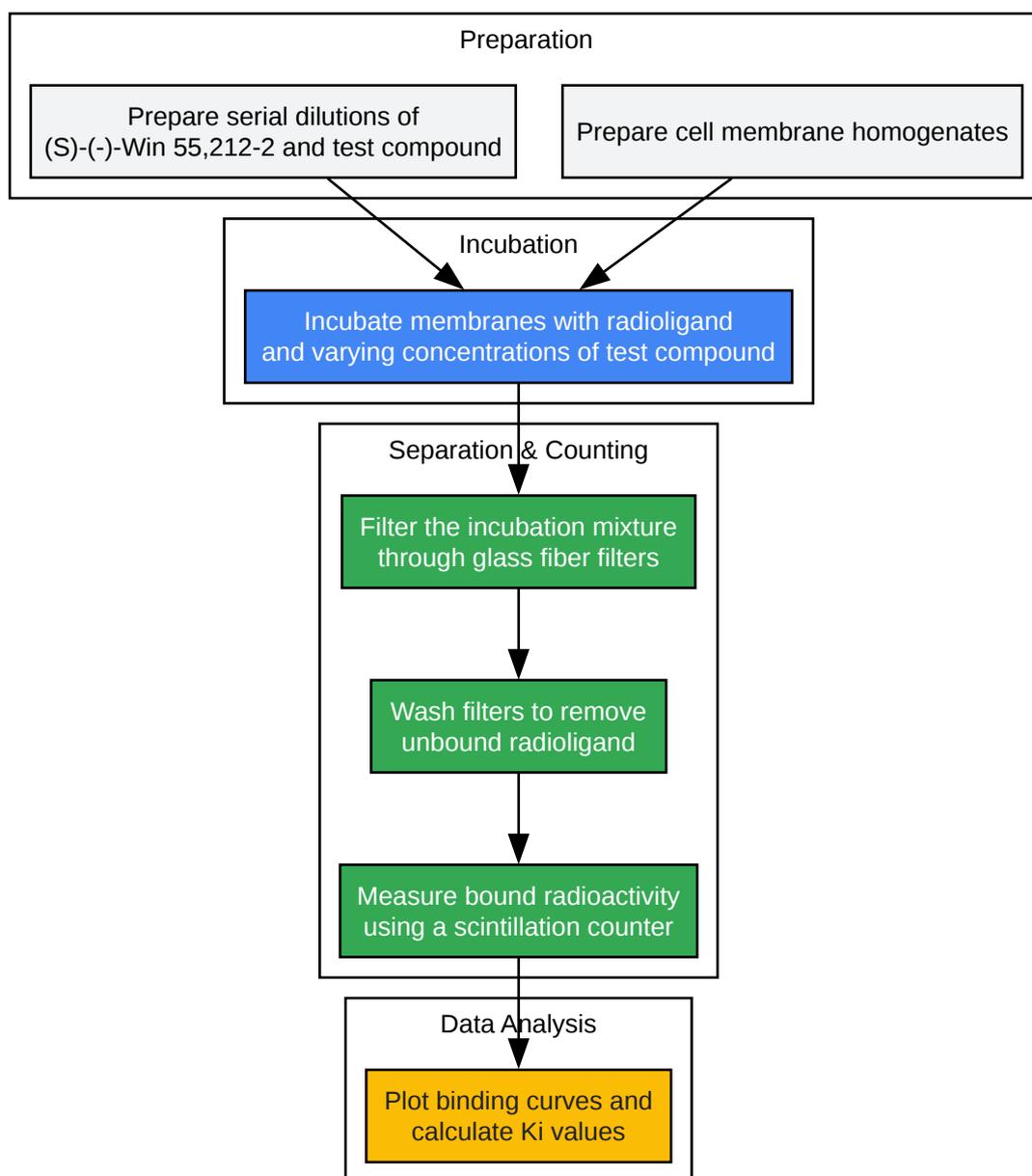
## In Vitro Receptor Binding Assay

This protocol outlines a competitive binding assay to determine the affinity of a test compound for cannabinoid receptors using (S)-(-)-Win 55,212-2 as a reference compound.

Materials:

- Cell membranes expressing either CB1 or CB2 receptors
- Radiolabeled cannabinoid agonist (e.g., [<sup>3</sup>H]CP-55,940)
- (S)-(-)-Win 55,212-2 mesylate
- Test compound
- Assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl<sub>2</sub>, 1 mM EDTA, pH 7.4)
- Glass fiber filters
- Scintillation fluid and counter

Workflow:



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Caption: Workflow for a competitive cannabinoid receptor binding assay.

## Applications in Research

(S)-(-)-Win 55,212-2 mesylate is a versatile tool in cannabinoid research with a broad range of applications, including:

- Neuroscience: Investigating the role of the endocannabinoid system in neurotransmission, synaptic plasticity, and neuroinflammation.
- Immunology: Studying the modulatory effects of cannabinoids on immune cell function and inflammatory responses.
- Oncology: Exploring the potential of cannabinoid receptor agonists in regulating cancer cell proliferation, apoptosis, and angiogenesis.
- Pain Research: Elucidating the mechanisms of cannabinoid-mediated analgesia in various pain models.

## References

- Merck Millipore. (n.d.). (+)-WIN 55,212-2 mesylate - CAS 131543-23-2 - Calbiochem. Retrieved from [\[Link\]](#)

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## Sources

- 1. WIN 55,212-2 mesylate (1038) by Tocris, Part of Bio-Techne [[bio-techne.com](https://www.bio-techne.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
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